

Technical Support Center: 1-Bromo-3,5-bis(bromomethyl)benzene

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Compound of Interest

Compound Name:	1-Bromo-3,5-bis(bromomethyl)benzene
Cat. No.:	B1275827

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **1-Bromo-3,5-bis(bromomethyl)benzene**, along with troubleshooting for common issues encountered during its handling and use.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **1-Bromo-3,5-bis(bromomethyl)benzene**?

A1: To ensure the stability and longevity of **1-Bromo-3,5-bis(bromomethyl)benzene**, it should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#) The recommended storage temperature is between 2-8°C.[\[3\]](#)[\[4\]](#) It is also advised to store the compound under an inert atmosphere as it is sensitive to moisture.[\[1\]](#)[\[3\]](#)

Q2: What materials and substances are incompatible with **1-Bromo-3,5-bis(bromomethyl)benzene**?

A2: **1-Bromo-3,5-bis(bromomethyl)benzene** is incompatible with several classes of substances. Contact with strong oxidizing agents, strong acids, strong bases, alcohols, and amines should be avoided to prevent hazardous reactions.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Q3: Is **1-Bromo-3,5-bis(bromomethyl)benzene** stable at room temperature?

A3: The product is chemically stable under standard ambient conditions (room temperature). However, for long-term storage, refrigeration at 2-8°C is recommended to maintain its quality and prevent potential degradation.[3][4]

Q4: What are the primary hazards associated with handling **1-Bromo-3,5-bis(bromomethyl)benzene**?

A4: This compound is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.[6] It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[2][6][7] It is crucial to handle this chemical with appropriate personal protective equipment.

Q5: What personal protective equipment (PPE) should be used when working with this compound?

A5: When handling **1-Bromo-3,5-bis(bromomethyl)benzene**, it is essential to use comprehensive personal protective equipment. This includes chemical-resistant gloves, safety goggles or a face shield, and protective clothing to prevent skin contact.[1][2] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[1][5]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Discoloration of the solid (e.g., yellowing)	Exposure to air, moisture, or light over time, leading to slow decomposition.	While slight discoloration may not always indicate significant impurity for some applications, it is best to use a fresh, properly stored batch for sensitive reactions. Consider purification by recrystallization if necessary. Ensure future storage is under an inert atmosphere and protected from light.
Clumping or caking of the solid	Absorption of moisture from the atmosphere. ^[1]	Dry the material under vacuum if appropriate for the intended use. For future prevention, ensure the container is tightly sealed and consider storing it in a desiccator.
Poor reactivity or unexpected side products in a reaction	Degradation of the starting material due to improper storage or handling. The presence of impurities or decomposition products.	Verify the purity of the 1-Bromo-3,5-bis(bromomethyl)benzene using an appropriate analytical method (e.g., NMR, melting point). If purity is compromised, purify the material or use a new batch. Review storage and handling procedures to prevent future degradation.
Irritation to skin or respiratory tract during handling	Inadequate personal protective equipment or poor ventilation. ^{[1][6]}	Immediately move to fresh air if respiratory irritation occurs. Wash affected skin with plenty of soap and water. ^[2] Review and improve handling procedures, ensuring the use

of appropriate gloves, eye protection, and a fume hood or well-ventilated area.[1][5]

Quantitative Storage and Safety Data

Parameter	Value	Source
Recommended Storage Temperature	2-8°C	[3][4]
Molecular Formula	C ₈ H ₇ Br ₃	[6][8]
Molecular Weight	342.85 g/mol	[6]

Experimental Protocols

General Handling Procedure:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Wear appropriate personal protective equipment, including but not limited to, chemical-resistant gloves (inspect before use), safety glasses with side shields or goggles, and a lab coat.[1][3]
- Avoid generating dust when handling the solid material.[1]
- Weigh the required amount in a closed container or on a balance inside the fume hood.
- After handling, wash hands thoroughly with soap and water.[1][2]
- Clean any spills immediately using appropriate procedures and materials, and dispose of waste in a designated hazardous waste container.[3]

Visual Troubleshooting Workflow

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